

3'-Bromo-4'-morpholinoacetophenone molecular structure and weight

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Compound of Interest

Compound Name: 3'-Bromo-4'-
morpholinoacetophenone

Cat. No.: B1294237

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In-Depth Technical Guide: 3'-Bromo-4'-morpholinoacetophenone

This technical guide provides a comprehensive overview of the molecular structure and properties of **3'-Bromo-4'-morpholinoacetophenone**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis.

Molecular and Chemical Properties

3'-Bromo-4'-morpholinoacetophenone is a substituted acetophenone derivative incorporating a morpholine ring. Its chemical and physical properties are summarized in the table below, providing a clear reference for researchers.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ BrNO ₂	[1][2][3][4][5]
Molecular Weight	284.15 g/mol	[1][2][3][4]
IUPAC Name	1-(3-bromo-4-morpholin-4-ylphenyl)ethanone	[4]
CAS Number	957066-05-6	[1][2][3][5]
SMILES	<chem>CC(=O)C1=CC(=C(C=C1)N2C COCC2)Br</chem>	[4]
InChI	InChI=1S/C12H14BrNO2/c1- 9(15)10-2-3-12(11(13)8-10)14- 4-6-16-7-5-14/h2-3,8H,4- 7H2,1H3	[4]

Molecular Structure

The two-dimensional chemical structure of **3'-Bromo-4'-morpholinoacetophenone** is depicted in the diagram below. This visualization, generated using the DOT language, illustrates the atomic connectivity and the arrangement of the functional groups, including the bromo, morpholino, and acetophenone moieties.

Molecular structure of **3'-Bromo-4'-morpholinoacetophenone**.

Further Research and Applications

At present, detailed experimental protocols, signaling pathway involvement, and extensive quantitative data for **3'-Bromo-4'-morpholinoacetophenone** are not widely available in publicly accessible scientific literature. This suggests that the compound may be a relatively novel or specialized chemical intermediate. Researchers interested in the potential applications of this molecule, for instance in medicinal chemistry as a scaffold for the synthesis of bioactive compounds, would likely need to undertake foundational research to characterize its biological activity and establish relevant experimental procedures. The presence of the morpholine group, a common feature in many approved drugs, hints at its potential for further investigation in drug discovery programs.

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